

# 5-Bromo-2-chlorothiazole: A Technical Guide to Safety and Handling

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## Compound of Interest

Compound Name: 5-Bromo-2-chlorothiazole

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This document provides a comprehensive overview of the safety, handling, and Material Safety Data Sheet (MSDS) information for **5-Bromo-2-chlorothiazole**. The information herein is compiled from various sources and should be used as a guide for safe laboratory practices. It is imperative to always consult the specific Safety Data Sheet (SDS) provided by the supplier before handling this chemical and to conduct a thorough risk assessment.

## Hazard Identification and Classification

**5-Bromo-2-chlorothiazole** is a halogenated heterocyclic compound.<sup>[1]</sup> While a specific, universally adopted GHS classification for **5-Bromo-2-chlorothiazole** is not consistently available across all suppliers, data for structurally similar compounds, such as other brominated and chlorinated thiazoles, indicates potential hazards. The following table summarizes the likely hazard classifications.

Table 1: GHS Hazard Classification

Hazard Class	Category	Hazard Statement	Pictogram	Signal Word
Acute Toxicity, Oral	4	H302: Harmful if swallowed	GHS07	Warning
Skin Corrosion/Irritation	2	H315: Causes skin irritation	GHS07	Warning
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation	GHS07	Warning
Specific Target Organ Toxicity - Single Exposure (Respiratory tract irritation)	3	H335: May cause respiratory irritation	GHS07	Warning

Note: This classification is based on data for closely related compounds and should be treated as indicative.[\[2\]](#)[\[3\]](#)

## Physical and Chemical Properties

Understanding the physical and chemical properties of **5-Bromo-2-chlorothiazole** is crucial for safe handling and storage.

Table 2: Physical and Chemical Properties

Property	Value
Molecular Formula	C <sub>3</sub> HBrCINS
Molecular Weight	198.47 g/mol
Appearance	Likely a liquid or solid
Boiling Point	~216.7°C at 760 mmHg (for 2-Bromo-5-chlorothiazole)
Flash Point	~84.8°C (for 2-Bromo-5-chlorothiazole)
Storage Temperature	-20°C is recommended for the similar 2-Bromo-5-chlorothiazole

## Safe Handling and Storage

Adherence to strict handling and storage protocols is essential to minimize risk.

## Personal Protective Equipment (PPE)

A comprehensive PPE plan is the first line of defense against exposure.

Table 3: Recommended Personal Protective Equipment

PPE Category	Specification	Rationale
Eye and Face Protection	Chemical safety goggles conforming to EN 166 (EU) or NIOSH (US) standards. A face shield should also be worn where there is a risk of splashing.	To protect against splashes and airborne particles that can cause serious eye irritation.[4]
Hand Protection	Chemical-resistant, impermeable gloves (e.g., Nitrile, Neoprene). Gloves must be inspected before use.	To prevent skin contact, which can lead to irritation.[4]
Body Protection	A flame-retardant lab coat, fully buttoned. A chemical-resistant apron is recommended for larger quantities.	To protect against accidental skin contact and contamination of personal clothing.[4]
Respiratory Protection	Use only in a well-ventilated area, preferably a chemical fume hood. If irritation is experienced, a NIOSH-approved respirator with an appropriate cartridge for organic vapors and particulates should be used.	To prevent respiratory tract irritation from vapors or aerosols.[4][5]

## Handling Procedures

All operations involving **5-Bromo-2-chlorothiazole** should be conducted within a certified chemical fume hood.[4] Use appropriate tools to avoid direct contact. Keep containers tightly closed when not in use.[5] Wash hands thoroughly after handling, even if gloves were worn.[4]

## Storage Conditions

Store in a tightly closed container in a dry, cool, and well-ventilated place.[5][6] Keep away from incompatible materials such as strong oxidizing agents.[7]

## First Aid Measures

In the event of exposure, immediate and appropriate first aid is critical.

Table 4: First Aid Procedures

Exposure Route	First Aid Measures
Inhalation	Move the exposed person to fresh air at once. If breathing has stopped, perform artificial respiration. Seek immediate medical attention. [8][9]
Skin Contact	Immediately wash with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes.[9][10] If irritation persists, get medical attention.[9]
Eye Contact	Immediately flush eyes with large amounts of water for at least 15 minutes, occasionally lifting the lower and upper eyelids.[9] Remove contact lenses if present and easy to do. Continue rinsing.[8] Seek immediate medical attention.[9]
Ingestion	Do NOT induce vomiting.[11] Clean mouth with water and drink plenty of water afterwards.[5][7] Seek immediate medical attention.[8][9]

## Accidental Release and Disposal

### Accidental Release Measures

In case of a spill, wear appropriate personal protective equipment.[8] Ventilate the area of the leak or spill. For small spills, absorb with an inert material and place in a suitable container for disposal. For large spills, dike the area to prevent spreading. Do not allow the material to be released into the environment without proper governmental permits.[8]

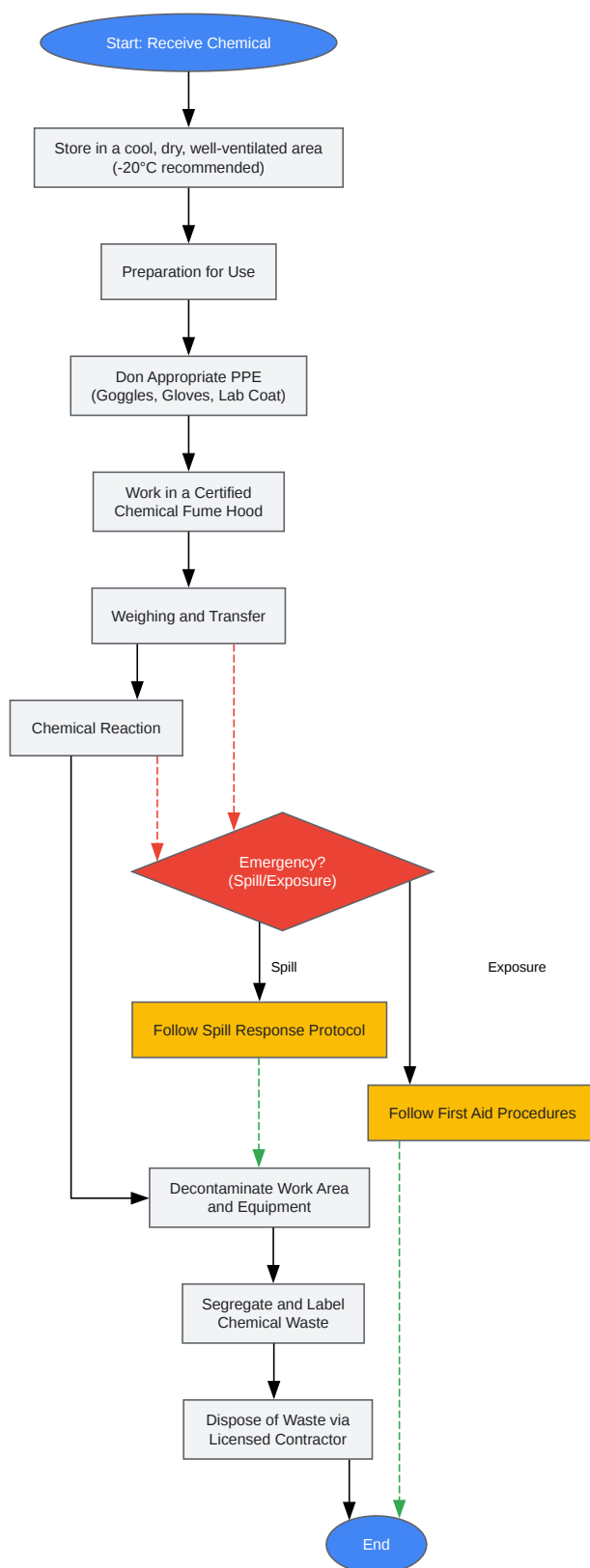
### Disposal Considerations

Dispose of contents and container in accordance with local, regional, national, and international regulations.<sup>[5]</sup> Contact a licensed professional waste disposal service to dispose of this material.

## Experimental Protocols & Workflows

### Safe Handling Workflow

The following diagram outlines the logical workflow for the safe handling of **5-Bromo-2-chlorothiazole** in a laboratory setting.

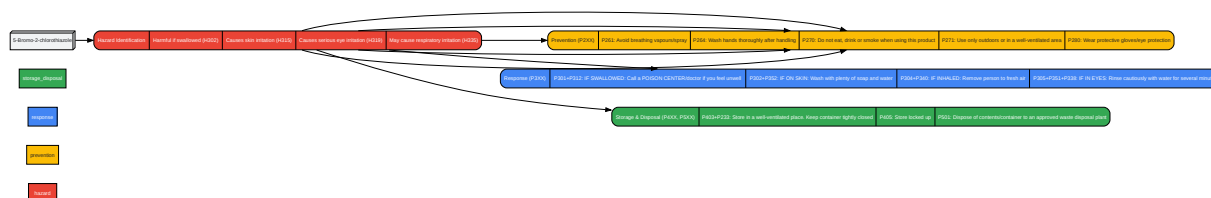


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Caption: Workflow for the safe handling of **5-Bromo-2-chlorothiazole**.

## Precautionary Statement Logic

The following diagram illustrates the logical relationship between hazard identification and the corresponding precautionary measures.



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Caption: Logical flow from hazard identification to precautionary measures.

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